

Application Notes and Protocols for High-Purity 6'''-Feruloylspinosin

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Compound of Interest

Compound Name: 6'''-Feruloylspinosin

Cat. No.: B1342905

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview of the biological activities of high-purity 6'''-**Feruloylspinosin** and detailed protocols for its use in common research applications. 6'''-**Feruloylspinosin** is a C-glycoside flavonoid isolated from the seeds of *Ziziphus jujuba* Mill. var. *spinosa*, a plant used in traditional medicine for its sedative and anxiolytic properties.

I. Overview of Biological Activities

6'''-**Feruloylspinosin** has demonstrated a range of pharmacological effects, making it a compound of interest for research in several therapeutic areas. Key activities include:

- **Neuroprotective Effects:** Alleviates beta-amyloid (A β)-induced toxicity by modulating neurotransmitters and activating the AMPK/mTOR signaling pathway, which promotes cellular autophagy and regulates oxidative stress.[1]
- **Cardioprotective Effects:** Protects myocardial cells against acute ischemia-reperfusion injury. This is likely mediated through the inhibition of glycogen synthase kinase-3 β (GSK3 β), leading to increased autophagy and activation of the PGC-1 α /Nrf2/HO-1 pathway.[2][3]
- **Sedative and Hypnotic Effects:** Contributes to the sedative-hypnotic effects of *Ziziphi Spinosae Semen*. [4][5] It has been shown to prolong sleeping time in animal models.[6] The mechanism is thought to involve the modulation of GABA receptors.

- Anti-inflammatory Activity: May possess anti-inflammatory properties through the inhibition of the NF- κ B signaling pathway.[7]

II. Commercial Suppliers of High-Purity 6'''-Feruloylspinosin

A number of commercial suppliers provide high-purity **6'''-Feruloylspinosin** for research purposes. When selecting a supplier, it is crucial to consider the purity of the compound, the availability of a certificate of analysis (CoA), and the intended application.

Supplier	Purity	Available Quantities	CAS Number
ChemFaces	>98%	5mg, 10mg, 20mg+	77690-92-7
BOC Sciences	>98%	5mg, Bulk Order	77690-92-7
MedChemExpress	>98%	5mg, 10mg	77690-92-7
BioCrick	High Purity (NMR Confirmed)	Inquiry	77690-92-7
APExBIO	High-Purity	Inquiry	77690-92-7
MilliporeSigma (Supelco)	\geq 95% (HPLC)	10mg	77690-92-7

Note: This table is not exhaustive and represents a selection of suppliers found. Researchers should conduct their own due diligence before procurement.

III. Experimental Protocols

This protocol is adapted from a validated method for the quantification of **6'''-feruloylspinosin** in rat plasma and tissues.[8]

1. Materials and Reagents:

- High-purity **6'''-Feruloylspinosin** standard

- Internal Standard (IS), e.g., Puerarin
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Biological matrix (plasma, tissue homogenate)

2. Sample Preparation:

- Prepare a stock solution of **6'''-Feruloylspinosin** (1 mg/mL) in methanol.
- Create a series of standard solutions by diluting the stock solution with methanol to concentrations ranging from 1 to 40 µg/mL.[\[9\]](#)
- For plasma samples, use a protein precipitation method. Add a 3-fold volume of acetonitrile (containing the internal standard) to the plasma sample.
- Vortex for 1 minute and centrifuge at 12,000 rpm for 10 minutes.
- Collect the supernatant and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection.

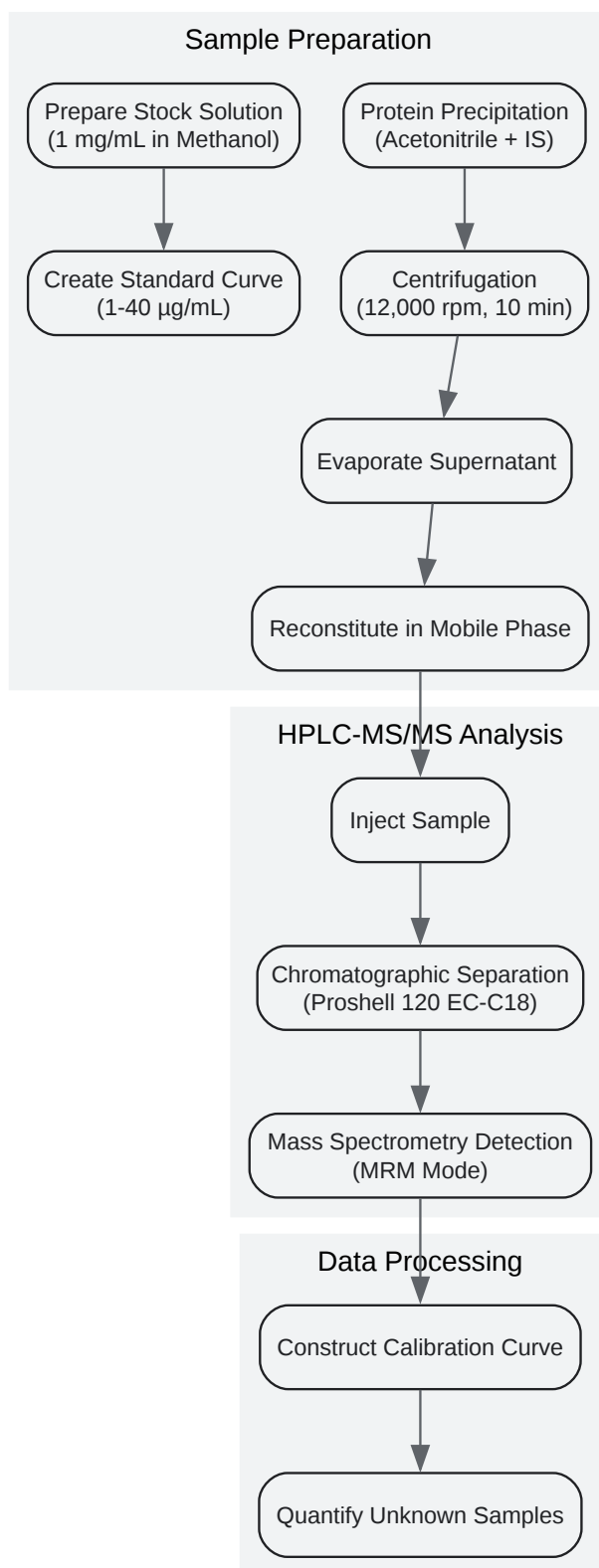
3. HPLC-MS/MS Conditions:

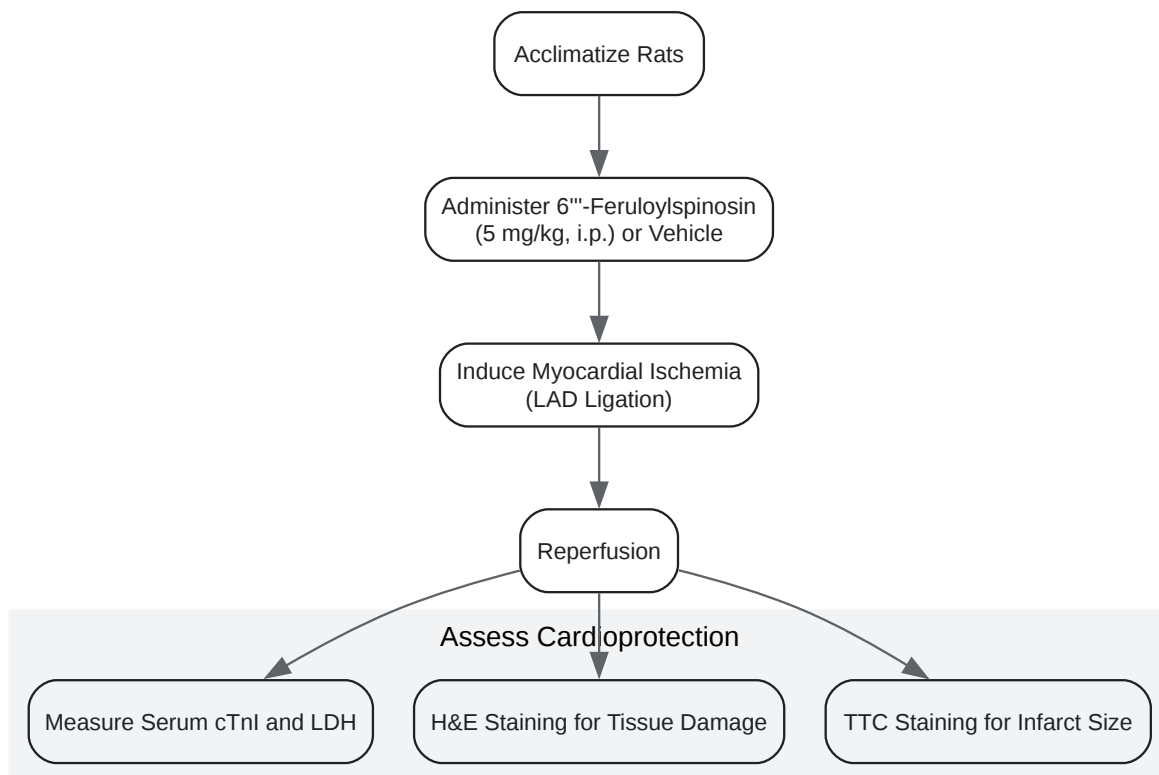
Parameter	Specification
HPLC System	Agilent 1200 series or equivalent
Column	Proshell 120 EC-C18 (4.6×150 mm, 2.7 µm)[8]
Mobile Phase	Acetonitrile and 0.1% formic acid (20:80, v/v)[8]
Flow Rate	0.3 mL/min[8]
Column Temperature	30°C
Injection Volume	5 µL
Mass Spectrometer	Agilent 6460 Triple Quadrupole LC/MS or equivalent
Ionization Mode	Electrospray Ionization (ESI), Negative
MRM Transitions	6'''-Feruloylspinosin: m/z 783.3 → 427.2[8]
Internal Standard (Puerarin): m/z 415.4 → 295.4[8]	

4. Data Analysis:

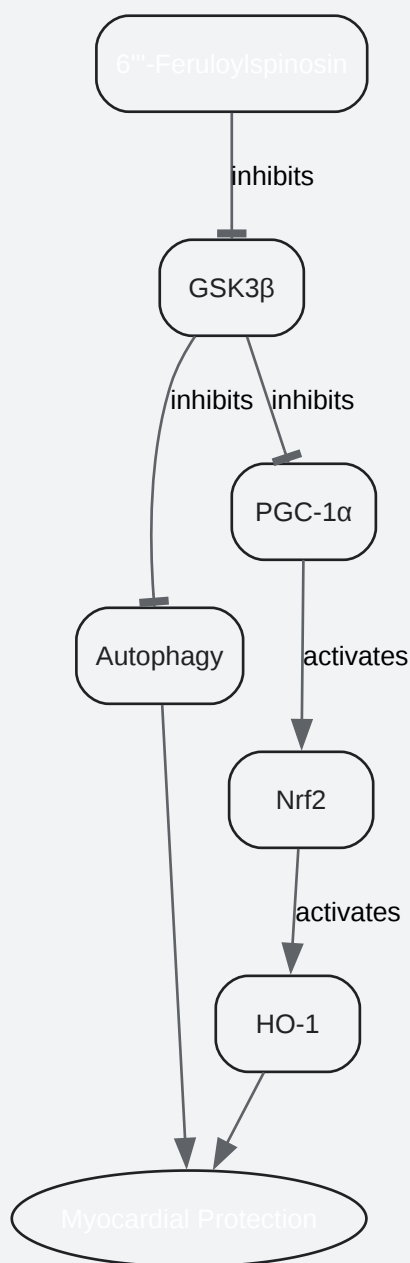
- Construct a calibration curve by plotting the peak area ratio of **6'''-Feruloylspinosin** to the internal standard against the concentration of the standards.
- Determine the concentration of **6'''-Feruloylspinosin** in the unknown samples by interpolating from the calibration curve.

Workflow for HPLC-MS/MS Quantification

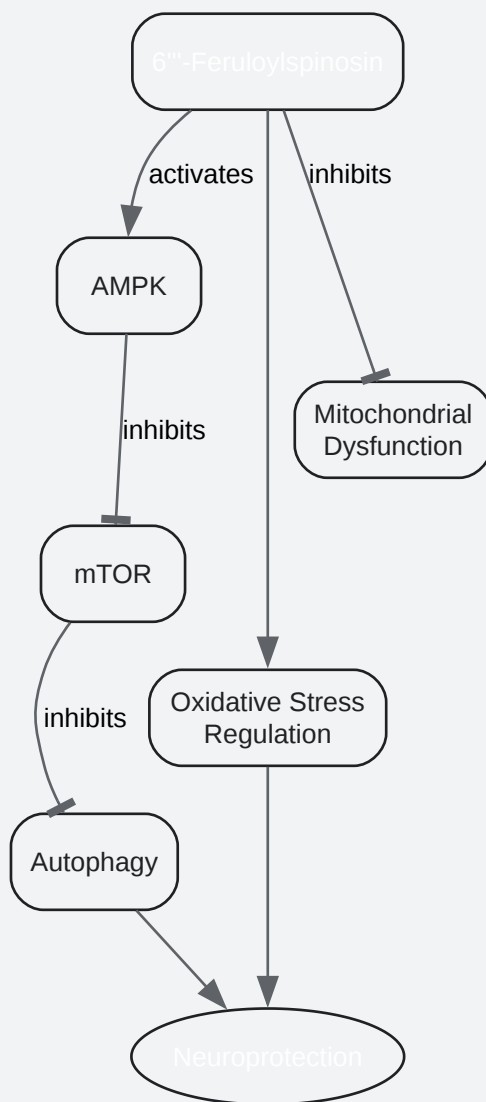




Cardioprotective Signaling of 6'''-Feruloylspinosin



Neuroprotective Signaling of 6"-Feruloylspinosin



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References

- 1. 6'''-Feruloylspinosin alleviates A β -induced toxicity by modulating relevant neurotransmitter and the AMPK/mTOR signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Spinosin and 6'''-Feruloylspinosin protect the heart against acute myocardial ischemia and reperfusion in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- 4. researchgate.net [researchgate.net]
- 5. Comparative Analysis of the Sedative and Hypnotic Effects among Various Parts of Zizyphus spinosus Hu and Their Chemical Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Comparative pharmacokinetics of six major compounds in normal and insomnia rats after oral administration of Ziziphi Spinosae Semen aqueous extract - PMC [pmc.ncbi.nlm.nih.gov]
- 7. 6'''-Feruloylspinosin | CAS:77690-92-7 | Manufacturer ChemFaces [chemfaces.com]
- 8. bocsci.com [bocsci.com]
- 9. tandfonline.com [tandfonline.com]
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